

Essential Safety and Operational Guide for Handling EO-122

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Compound of Interest

Compound Name: EO-122
CAS No.: 69267-68-1
Cat. No.: B1207757

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for the handling of **EO-122**, a potent calcium and sodium channel antagonist intended for research purposes. Adherence to these guidelines is critical to ensure personnel safety and proper experimental conduct.

Chemical Identification:

- Name: **EO-122**
- Synonyms: PFS-1144
- IUPAC Name: N-(2,6-dimethylphenyl)quinuclidine-3-carboxamide hydrochloride
- CAS Number: 23581-62-6

Hazard Identification and Toxicity

EO-122 is a substance with significant potential hazards that require careful management in a laboratory setting.

Primary Hazards:

- Acute Toxicity: **EO-122** is poisonous by intravenous and intraperitoneal routes of exposure.
- Decomposition Products: When heated to decomposition, **EO-122** emits toxic fumes of nitrogen oxides (NOx) and hydrogen chloride (HCl).

Quantitative Toxicity Data:

Species	Route of Administration	LD50 (Lethal Dose, 50%)	Toxic Effects Observed
Mouse	Intraperitoneal	66 mg/kg	Dyspnea (difficult or labored breathing)

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory for all personnel handling **EO-122**. The following table summarizes the required equipment.

Body Area	Required PPE	Specifications and Rationale
Hands	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Inspect for tears or holes before each use.
Eyes	Safety glasses with side shields or splash goggles	Must be worn at all times in the laboratory to protect against accidental splashes.
Body	Laboratory coat	A standard lab coat is required to protect skin and clothing from contamination.
Respiratory	Use in a certified chemical fume hood	All handling of solid EO-122 and preparation of its solutions must be conducted in a fume hood to prevent inhalation of airborne particles and potential decomposition fumes.

Operational Plan: Handling and Experimental Protocols

Strict adherence to the following procedures is necessary to minimize exposure and ensure a safe working environment.

Step-by-Step Handling Protocol:

- Preparation: Before handling **EO-122**, ensure the designated chemical fume hood is operational and the work area is clear of unnecessary items. Assemble all required equipment and reagents.
- Personal Protective Equipment (PPE) Donning: Put on all required PPE as detailed in the table above.
- Weighing and Solution Preparation:
 - Conduct all weighing of solid **EO-122** within the chemical fume hood.

- Use a spatula to transfer the solid to a tared weigh boat.
- To prepare solutions, slowly add the weighed solid to the desired solvent in a suitable container.
- Ensure the container is appropriately labeled with the chemical name, concentration, date, and your initials.
- Experimental Use:
 - Keep all containers of **EO-122**, both solid and in solution, sealed when not in immediate use.
 - If heating is part of the experimental protocol, it must be done with extreme caution in the fume hood, using a well-controlled heating source. Monitor for any signs of decomposition (e.g., evolution of brown fumes).
- Post-Experiment:
 - Clean all non-disposable equipment that came into contact with **EO-122** according to standard laboratory procedures for hazardous chemicals.
 - Wipe down the work surface in the fume hood with an appropriate cleaning agent.

Disposal Plan

Proper disposal of **EO-122** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation and Disposal Procedures:

- Solid Waste:
 - All solid **EO-122** waste, including contaminated weigh boats, gloves, and paper towels, must be placed in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste:

- Aqueous and solvent-based solutions containing **EO-122** must be collected in a separate, labeled hazardous waste container.
- Do not mix with other waste streams unless compatibility has been confirmed.
- Sharps Waste:
 - Any needles or other sharps contaminated with **EO-122** must be disposed of in a designated sharps container for hazardous chemical waste.

All waste must be disposed of through the institution's official chemical waste management program.

Emergency Procedures

In the event of an emergency, immediate and appropriate action is critical.

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention.
- Eye Contact: Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- Inhalation: Move the affected person to fresh air. If they are not breathing, give artificial respiration. Seek immediate medical attention.
- Spill:
 - For a small spill within a chemical fume hood, absorb the material with an inert absorbent (e.g., vermiculite, sand). Place the absorbed material into a sealed, labeled hazardous waste container.
 - For a larger spill or a spill outside of a fume hood, evacuate the area and contact the institution's emergency response team.

Visualized Workflows and Logical Relationships

To further clarify the procedural steps and logical connections in handling **EO-122**, the following diagrams are provided.

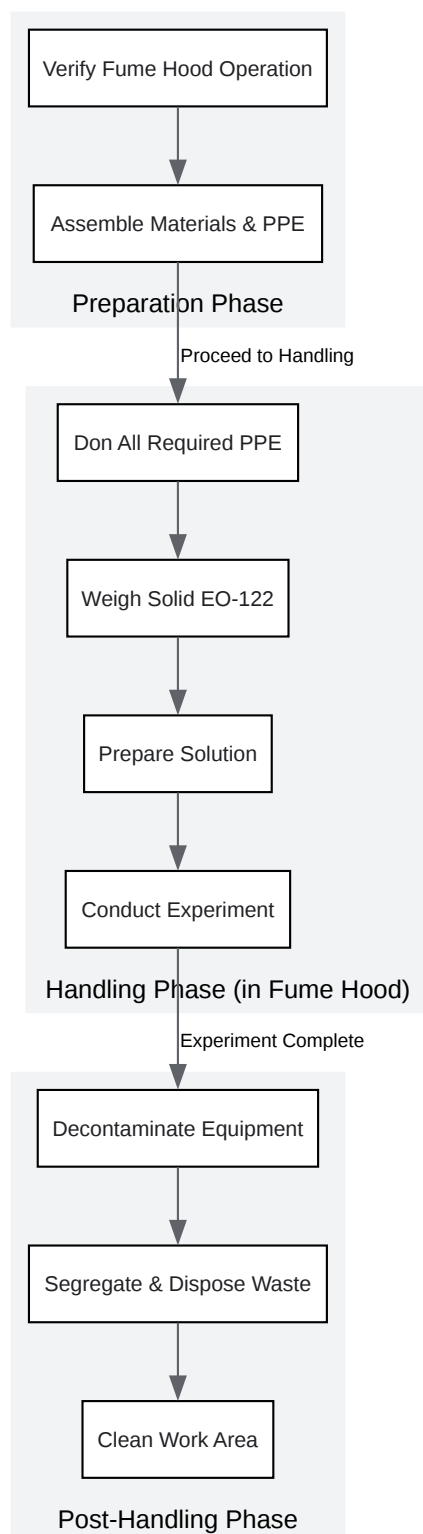


Figure 1: Standard Operating Procedure for Handling EO-122

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Caption: Figure 1: Standard Operating Procedure for Handling **EO-122**.

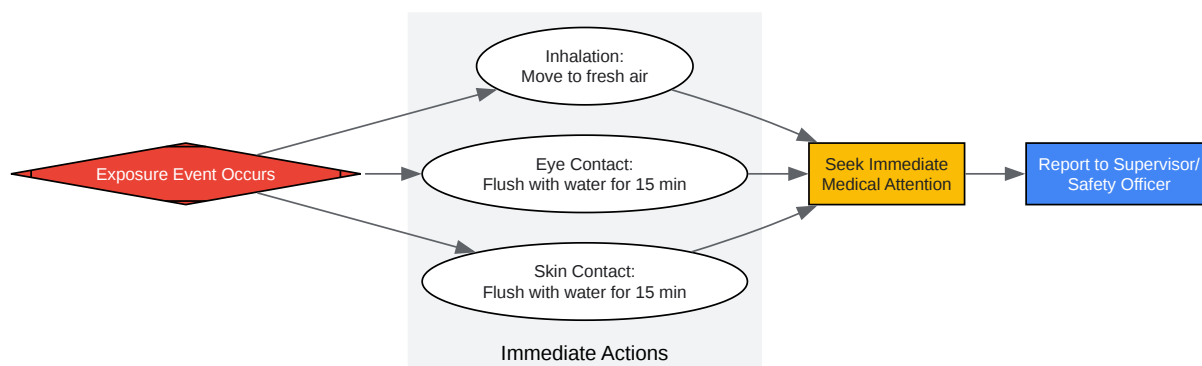


Figure 2: Emergency Response Logic for EO-122 Exposure

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Caption: Figure 2: Emergency Response Logic for **EO-122** Exposure.

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